

WAY-325485 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-325485

Cat. No.: B15551297

[Get Quote](#)

In-Depth Technical Guide: WAY-325485

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **WAY-325485**. Despite a comprehensive search of scientific literature and databases, detailed information regarding its specific biological activity, experimental protocols, and associated signaling pathways is not publicly available. The information presented herein is based on data from chemical suppliers and analysis of structurally related compounds.

Core Compound Data: WAY-325485

A summary of the fundamental chemical data for **WAY-325485** is presented below.

Parameter	Value	Reference(s)
CAS Number	177937-81-4	[1] [2] [3]
Molecular Weight	275.31 g/mol	[1]
Molecular Formula	C ₁₇ H ₁₃ N ₃ O	[2] [3]
Synonyms	2-amino-3-cyano-4-(2-furyl)-5-methyl-6-phenylpyridine	[1]

Biological Context and Potential Therapeutic Relevance

WAY-325485 belongs to the 2-amino-3-cyanopyridine class of heterocyclic compounds. This chemical scaffold is of significant interest in medicinal chemistry due to its diverse range of reported biological activities. While specific studies on **WAY-325485** are not available, research on analogous structures suggests potential applications in various therapeutic areas.

Derivatives of 2-amino-3-cyanopyridine have been investigated for a multitude of pharmacological effects, including but not limited to:

- Anticancer properties
- Antiviral activity
- Antibacterial and antifungal effects
- Inhibition of specific enzymes, such as IKK- β
- Antagonism of A_{2A} adenosine receptors

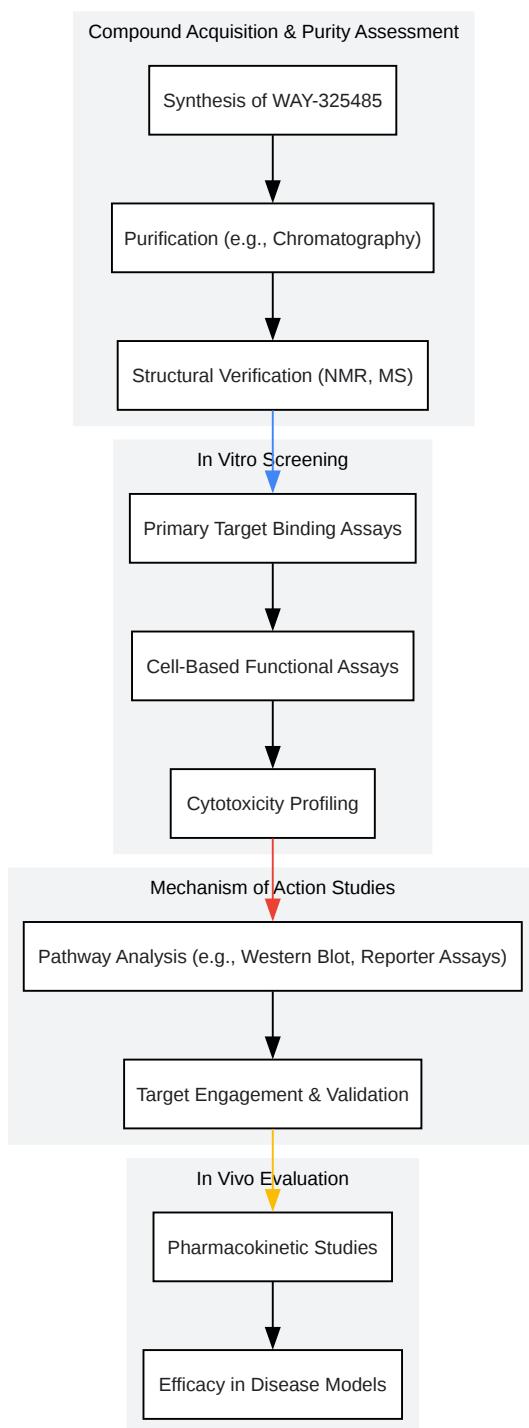
It is important to note that these are general activities of the compound class, and the specific biological profile of **WAY-325485** remains to be elucidated through dedicated experimental studies.

Experimental Protocols and Signaling Pathways

A thorough search of public domain scientific literature and databases did not yield any specific experimental protocols or established signaling pathways for **WAY-325485**. The absence of this information suggests that the compound may be a novel, proprietary, or not extensively studied molecule.

For researchers interested in investigating **WAY-325485**, a general workflow for the initial characterization of a novel compound is suggested below.

General Workflow for Novel Compound Characterization

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Synthesis and anti-tumor activity of 2-amino-3-cyano-6-(1H-indol-3-yl)-4-phenylpyridine derivatives in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. WAY-325485 - Immunomart [immunomart.com]
- To cite this document: BenchChem. [WAY-325485 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551297#way-325485-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15551297#way-325485-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com